

An In-depth Technical Guide to 2-Methoxyethyl Methanesulfonate

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Compound of Interest

Compound Name: 2-Methoxyethyl methanesulfonate

CAS No.: 175172-61-9

Cat. No.: B066590

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CAS Number: 16427-44-4

This technical guide provides a comprehensive overview of **2-Methoxyethyl methanesulfonate**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, applications, and predicted biological activities.

Chemical and Physical Properties

2-Methoxyethyl methanesulfonate, also known as methanesulfonic acid 2-methoxyethyl ester, is an organic compound featuring both an ether and a sulfonate functional group.^[1] It is typically a colorless to pale yellow liquid.^[1] The presence of the methanesulfonate group makes it an excellent leaving group in nucleophilic substitution reactions, while the methoxy group influences its reactivity and solubility.^[1] It is soluble in water and various organic solvents.^[1]

Table 1: Physical and Chemical Properties of **2-Methoxyethyl Methanesulfonate**

Property	Value	Source(s)
CAS Number	16427-44-4	[1][2][3][4]
Molecular Formula	C ₄ H ₁₀ O ₄ S	[1][3][4][5]
Molecular Weight	154.18 g/mol	[3][4][5]
Appearance	Colorless to light yellow/orange clear liquid	[1][3]
Boiling Point	126 °C / 12 mmHg	[2][3]
Density	1.25 g/cm ³	[2][3]
Refractive Index	1.425 - 1.434	[2][3]
Storage Temperature	Room Temperature (Recommended <15°C in a cool, dark place) or Refrigerator	[3]
Purity	>95%, >97% (GC)	[2]
SMILES	O(S(C)(=O)=O)CCOC	[1][5]
InChI Key	BCKAHDGFNHDQST-UHFFFAOYSA-N	[1]

Safety and Hazard Information

2-Methoxyethyl methanesulfonate is classified as hazardous. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.[3][6] Appropriate personal protective equipment should be used when handling this chemical.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Description	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[3]	[3][6]
Signal Word	Warning	[3]	
Hazard Statements	H302	Harmful if swallowed	
H315	Causes skin irritation	[6]	
H319	Causes serious eye irritation	[6]	
H332	Harmful if inhaled	[3]	
H335	May cause respiratory irritation	[6]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[3]	[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[3]	

Applications in Organic Synthesis

2-Methoxyethyl methanesulfonate serves as a key reagent in various synthetic applications due to its reactive nature.

- **Alkylation Agent:** The methanesulfonate moiety is an excellent leaving group, making the compound a proficient alkylating agent for introducing the 2-methoxyethyl group onto various nucleophiles in substitution reactions.[\[1\]](#)
- **Polymer Chemistry:** It is utilized in the ring-opening polymerization of lactide.[\[3\]](#)
- **Pharmaceutical Synthesis:** The compound is used in the synthesis of acetylcholine receptor ligands.[\[3\]](#) For instance, it has been used to synthesize intermediates like 2-methoxy-4-(2-methoxyethoxy)-1-nitrobenzene, a precursor for more complex molecules.[\[3\]](#)
- **General Materials:** It finds use as an epoxy resin active diluent, a stabilizer for chlorinated compounds, and in fabric finishing agents, coatings, and adhesives.[\[7\]](#)

Experimental Protocols

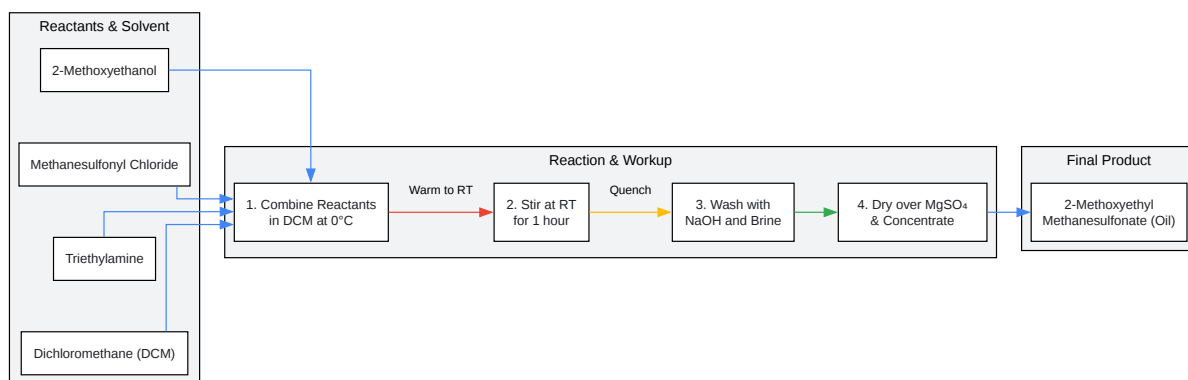
A common method for synthesizing **2-Methoxyethyl methanesulfonate** involves the reaction of 2-methoxyethanol with methanesulfonyl chloride in the presence of a base like triethylamine.[\[3\]](#)

Experimental Details:

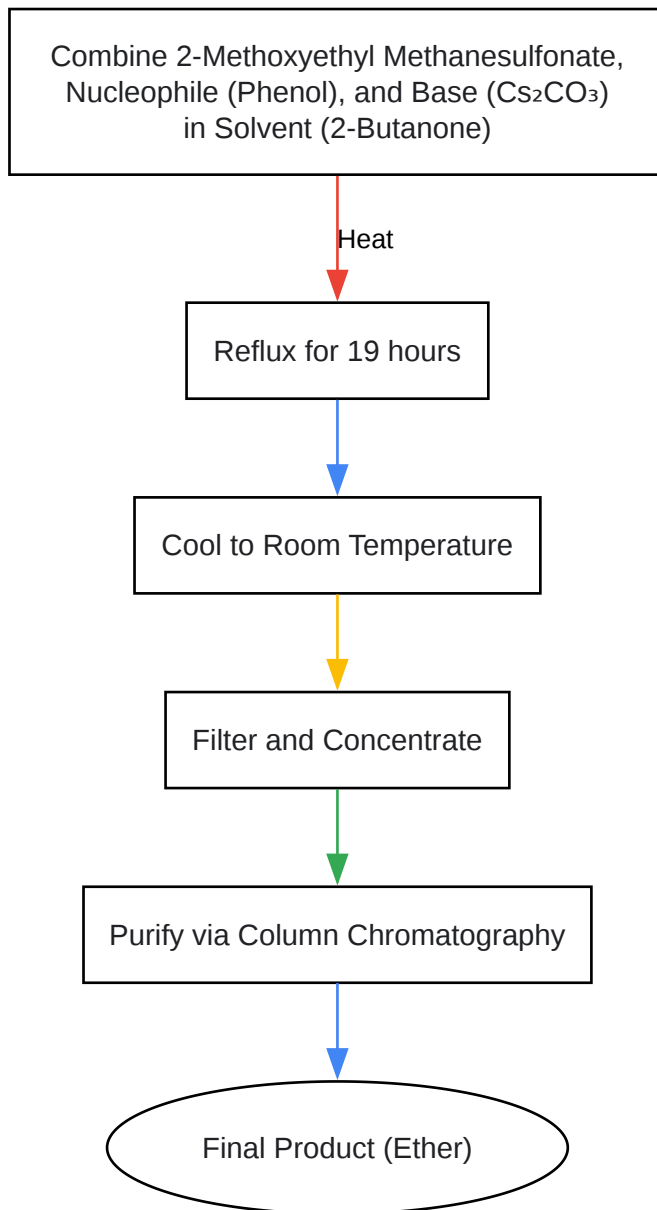
- **Reactants:** 2-methoxyethanol (0.8 mL), methanesulfonyl chloride (1.3 mL), triethylamine (2 mL).[\[3\]](#)
- **Solvent:** Dichloromethane (50 mL).[\[3\]](#)
- **Procedure:**
 - A solution of 2-methoxyethanol in dichloromethane is cooled to 0°C in an ice bath.[\[3\]](#)
 - Methanesulfonyl chloride and triethylamine are added slowly and dropwise to the cooled solution.[\[3\]](#)
 - After 5 minutes, the ice bath is removed, and the reaction mixture is warmed to room temperature and stirred for 1 hour.[\[3\]](#)
 - Upon completion, the reaction is quenched and washed sequentially with 1.0 N NaOH solution and saturated saline.[\[3\]](#)

- The organic layer is dried with anhydrous magnesium sulfate and concentrated under reduced pressure to yield the product as an oil in quantitative yield.[3]

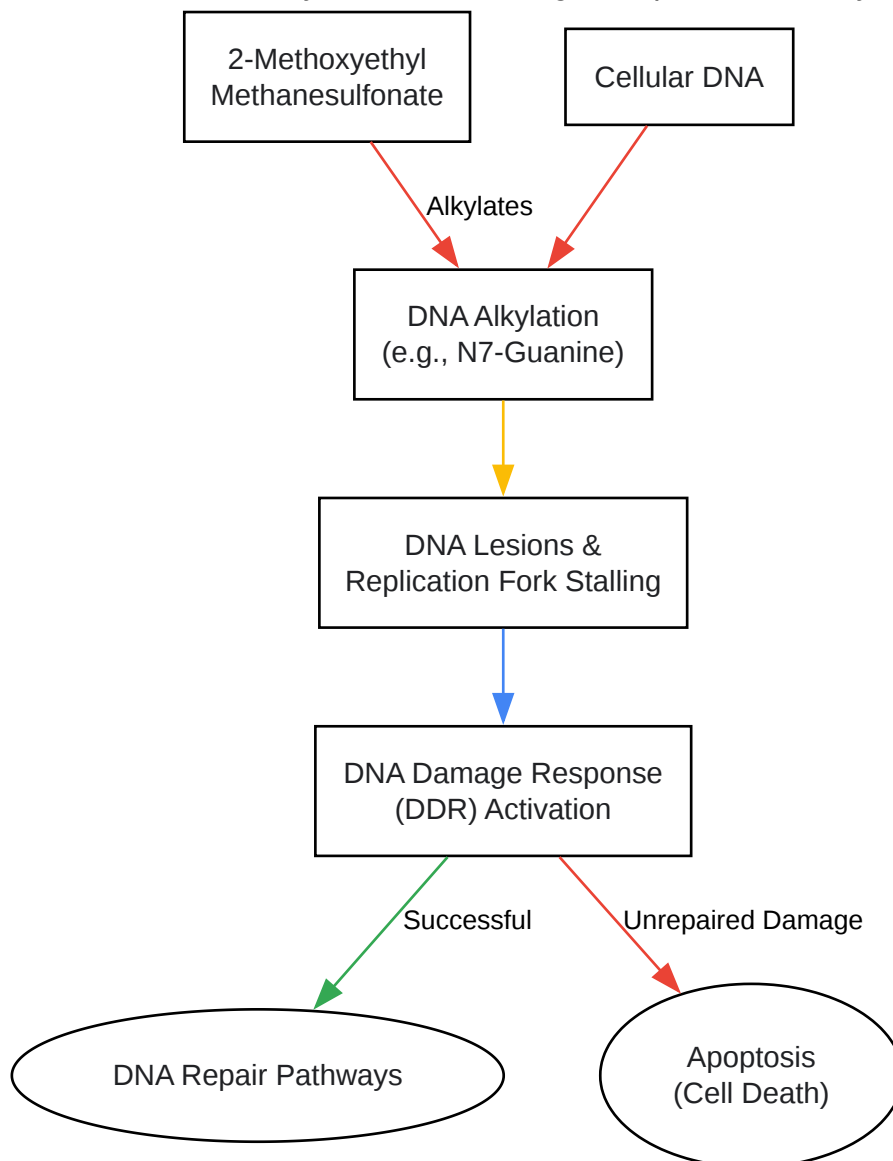
Workflow for Synthesis of 2-Methoxyethyl Methanesulfonate



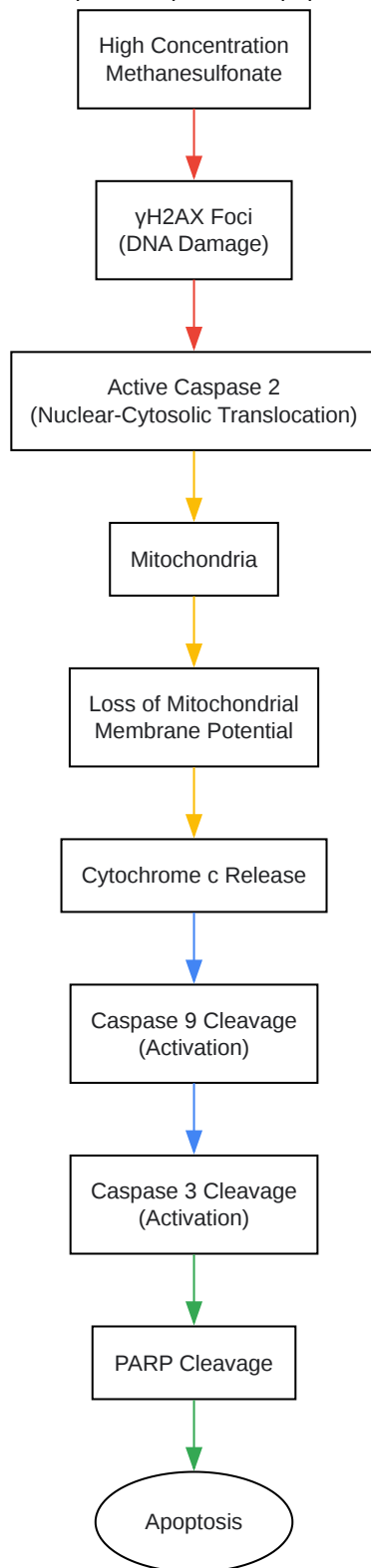
General Nucleophilic Substitution Workflow



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MMS-Induced p53-Independent Apoptosis Pathway

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